

Safety data sheet (SDS) for quinolinyl boronic acids

Author: BenchChem Technical Support Team. **Date:** April 2026

Compound of Interest

Compound Name: *B-(2-Methyl-3-quinolinyl)boronic acid*

Cat. No.: *B13438001*

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Title: Advanced Safety and Handling Protocol for Quinolinyl Boronic Acids in Medicinal Chemistry

Executive Summary & Application Context

Application Scientist Note: Quinolinyl boronic acids (e.g., 3-quinolinylboronic acid, CAS: 191162-39-7) are high-value heterocyclic building blocks, particularly prevalent in the synthesis of kinase inhibitors (e.g., targeting EGFR, VEGF) and antimalarial agents.

While often treated as generic organic reagents, they possess a "dual-threat" profile that requires specific attention beyond a standard SDS:

- **Chemical Instability:** They are prone to protodeboronation (loss of the boron moiety), which alters reaction stoichiometry and generates quinoline impurities that are difficult to remove.
- **Toxicological Nuance:** The quinoline scaffold carries a structural alert for genotoxicity, while the boronic acid moiety can act as a pseudo-mimic of serine proteases, influencing biological handling.

This guide replaces generic safety advice with a chemically grounded protocol for stability preservation and personnel protection.

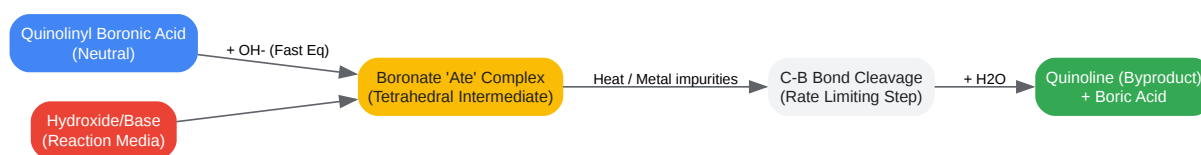
Chemical Identity & Stability Mechanisms

Understanding the degradation pathway is the prerequisite for safe storage. Unlike simple phenylboronic acids, heteroaromatic boronic acids are electronically predisposed to hydrolysis and oxidation.

The Protodeboronation Threat

In basic media (common in Suzuki couplings) or under elevated temperatures, the C–B bond is susceptible to cleavage. For quinolines, the electron-deficient ring facilitates the formation of a transient carbanion, accelerating the loss of the boronic acid group.

Graphviz Diagram 1: Protodeboronation Mechanism & Stability Logic



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Caption: The base-catalyzed protodeboronation pathway. High pH and heat accelerate the transition from the 'ate' complex to the degradant.

Storage Protocol (Self-Validating):

- Temperature: Store at 2–8°C. (Room temperature storage accelerates auto-oxidation).
- Atmosphere: Store under Argon or Nitrogen. Oxygen promotes the radical oxidation of the C–B bond to a phenolic C–O bond (yielding hydroxyquinolines).
- Validation: Before use, check ¹H NMR. A sharp singlet around ~8.5 ppm (boronic acid -OH) indicates purity. Disappearance of this peak or appearance of broad multiplets suggests

hydrolysis/anhydride formation.

Hazard Identification & Toxicology (GHS Standards)

While many commercial SDSs list these as generic irritants, the quinoline core necessitates a higher level of scrutiny regarding mutagenicity.

GHS Classification Summary

Hazard Class	Category	H-Code	Hazard Statement
Skin Corrosion/Irritation	Cat 2	H315	Causes skin irritation. [1][2]
Eye Damage/Irritation	Cat 2A	H319	Causes serious eye irritation.[1][2]
STOT - Single Exposure	Cat 3	H335	May cause respiratory irritation.[2]
Germ Cell Mutagenicity	Alert	--	Quinoline scaffold structural alert (Ames positive potential).

Toxicological Insight:

- Boron Toxicity:** High systemic absorption of boron species can lead to testicular atrophy (observed in animal models). Do not inhale dust.[2][3]
- Quinoline Mutagenicity:** The quinoline ring can be metabolized to an epoxide intermediate, which intercalates DNA. While the boronic acid group often reduces lipophilicity (lowering skin absorption compared to pure quinoline), all solids must be treated as potential genotoxins.

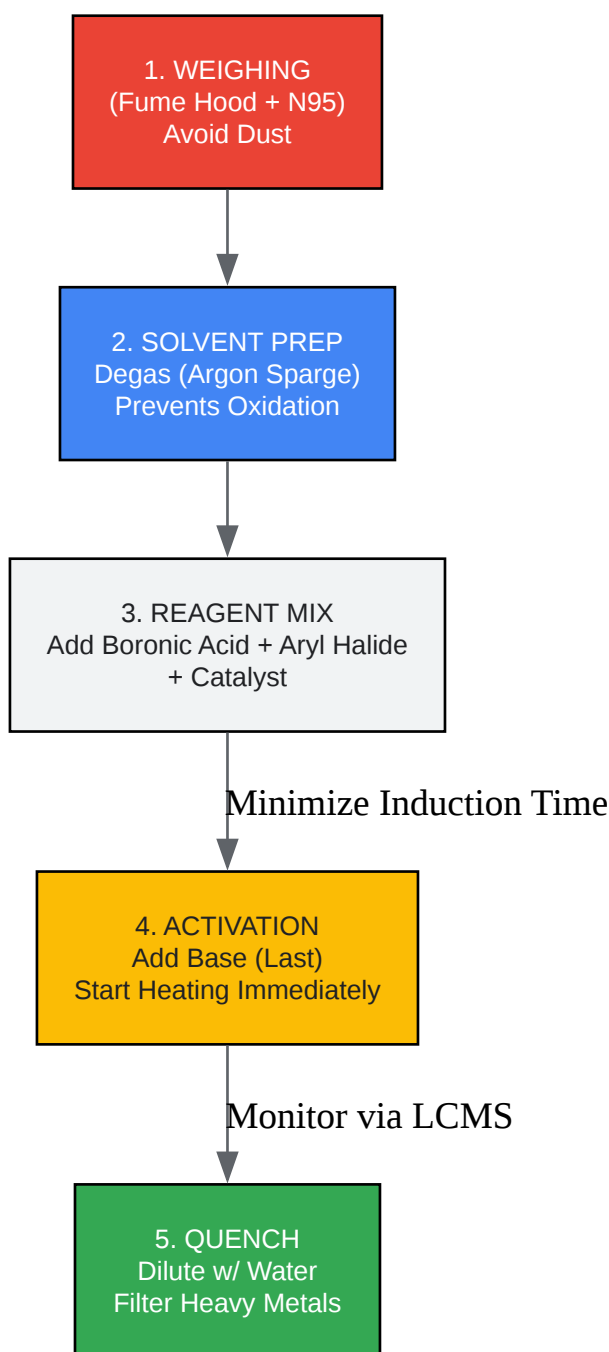
Operational Workflow: Safe Suzuki Coupling Setup

The following Standard Operating Procedure (SOP) integrates safety with chemical success. The primary safety risk during reaction setup is dust generation (weighing) and pressure buildup (heating unstable species).

Experimental Protocol:

- Weighing: Must be performed in a fume hood or using a powder safety enclosure. Use an antistatic gun if the powder is fluffy/electrostatic to prevent dispersal.
- Solvent Degassing: Quinoliny boronic acids degrade faster in the presence of dissolved oxygen. Sparge solvents with Argon for 15 minutes before adding the catalyst.
- Base Addition: Add base (e.g., K_2CO_3) last or as an aqueous solution after the catalyst is secured, to minimize the time the boronic acid spends in a basic environment before the catalytic cycle engages.

Graphviz Diagram 2: Safe Reaction Workflow



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Caption: Optimized workflow to minimize dust exposure and chemical degradation (protodeboronation) prior to catalysis.

Emergency Procedures & Waste Disposal

Emergency Response

- Eye Contact: Rinse cautiously with water for 15 minutes. Remove contact lenses.^[1] Note: Boronic acids can bind to hydroxyl groups in the cornea; thorough irrigation is critical.
- Skin Contact: Wash with soap and water. Do not use ethanol/solvents, as this may increase transdermal absorption of the quinoline moiety.
- Inhalation: Move to fresh air. If wheezing occurs, seek medical attention (respiratory irritant).

Disposal & Deactivation (Green Chemistry)

Standard disposal involves segregating into Halogenated or Non-Halogenated waste streams depending on the specific derivative.

Advanced Deactivation (PVA Method): For large-scale waste containing high concentrations of boronic acids, an aqueous solution of Polyvinyl Alcohol (PVA) can be used.

- Mechanism:^{[4][5]} PVA forms a covalent gel/precipitate with boronic acids (boronate ester crosslinks).
- Benefit: This sequesters the boron species, allowing for filtration of the solid polymer-boron complex, reducing the boron load in liquid waste streams ^[1].

References

- Separation and Recycling of Functional Nanoparticles Using Reversible Boronate Ester and Boroxine Bonds. Industrial & Engineering Chemistry Research. (2019). [Link](#)
- Protodeboronation of (Hetero)Arylboronic Esters. University of Edinburgh Research Explorer. (2022). [Link](#)
- Safety Data Sheet: 3-Quinoline boronic acid. Thermo Fisher Scientific. (2025). [Link](#)
- Boronic Acids and Their Derivatives in Medicinal Chemistry. National Institutes of Health (PMC). (2020). [Link](#)
- Ecotoxicity of quinoline and hydroxylated derivatives. PubMed. (2009). [Link](#)

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- [1. tcichemicals.com](https://tcichemicals.com) [tcichemicals.com]
- [2. assets.thermofisher.cn](https://assets.thermofisher.cn) [assets.thermofisher.cn]
- [3. echemi.com](https://echemi.com) [echemi.com]
- [4. semanticscholar.org](https://semanticscholar.org) [semanticscholar.org]
- [5. Protodeboronation - Wikipedia](https://en.wikipedia.org) [en.wikipedia.org]
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